

Application Notes and Protocols for PIK-294 in In Vitro Assays

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PIK-294 is a potent and highly selective inhibitor of the phosphoinositide 3-kinase (PI3K) p110δ isoform, with an IC50 of 10 nM. It exhibits significant selectivity over other Class I PI3K isoforms, with IC50 values of 10 μM for p110α, 0.49 μM for p110β, and 0.16 μM for p110γ. This selectivity makes **PIK-294** a valuable tool for investigating the specific roles of p110δ in various cellular processes, including cell signaling, proliferation, migration, and survival. The PI3K/Akt/mTOR pathway is a critical signaling cascade that is frequently dysregulated in cancer and inflammatory diseases, making it a key target for drug discovery.

These application notes provide recommended concentrations of **PIK-294** for various in vitro assays, along with detailed protocols for key experiments to guide researchers in their studies.

Data Presentation: Recommended PIK-294 Concentrations

The optimal concentration of **PIK-294** will vary depending on the cell type, assay duration, and specific research question. The following table summarizes recommended concentration ranges based on published data and typical experimental conditions. It is always recommended to perform a dose-response experiment to determine the optimal concentration for your specific cell line and assay.



Assay Type	Cell Type	Concentration Range	Incubation Time	Notes
Kinase Assay	Purified p110δ	1 nM - 100 nM	20 minutes	The IC50 for p110 δ is 10 nM. A range of concentrations around the IC50 should be tested.
Neutrophil Migration/Chemo taxis	Primary Human Neutrophils	1 μM - 10 μM	30 minutes pre- incubation	Significant inhibition of CXCL8-induced migration has been observed in this range.
Akt Phosphorylation Inhibition (Western Blot)	Primary Human Neutrophils	10 μΜ	2 minutes pre- treatment	Effective for reducing Akt phosphorylation. A time course and dose-response are recommended.
Cell Viability/Proliferat ion (e.g., MTT, CCK-8)	Various Cancer Cell Lines	100 nM - 50 μM	24 - 72 hours	IC50 values can vary widely between cell lines. A broad concentration range is recommended for initial screening.







NeutrophilSperm
Interaction
Inhibition

Bovine
Neutrophils and ≤10 nM
Not specified
Not specified
Nighly potent in this specific assay.[1]

Signaling Pathway

The following diagram illustrates the PI3K/Akt/mTOR signaling pathway and the point of inhibition by **PIK-294**.

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References

- 1. researchgate.net [researchgate.net]
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